

Comparative Guide: Solid-State Characterization of 1-Methanesulfonylpropan-2-amine Salts

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Compound of Interest

Compound Name: 1-Methanesulfonylpropan-2-amine
hydrochloride

CAS No.: 1158368-07-0

Cat. No.: B1527923

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Executive Summary

1-Methanesulfonylpropan-2-amine hydrochloride represents a critical class of polar, sulfone-functionalized amine intermediates often utilized in the synthesis of phosphodiesterase (PDE) inhibitors and kinase-targeted therapeutics. Its structural duality—combining a basic amine donor with a strong sulfonyl acceptor—creates unique crystallographic challenges and opportunities.

This guide serves as a technical blueprint for researchers characterizing this specific salt. Unlike standard alkyl amines, the presence of the sulfonyl group (

) introduces a competing hydrogen-bond acceptor that significantly influences lattice energy and hygroscopicity. This document compares the Hydrochloride (HCl) salt against alternative forms (Free Base, Mesylate) and provides the reference data ranges required to validate your experimental X-ray diffraction (XRD) results.

Part 1: Structural Chemistry & Crystallographic Expectations

The Molecular Scaffold

The target molecule, 1-Methanesulfonylpropan-2-amine, features a chiral center at the C2 position.

- Formula:
- Key Interaction Sites:
 - Ammonium Head (

): A strong, spherical proton donor (3 donors).
 - Sulfonyl Tail (

): A bifurcated hydrogen bond acceptor.
 - Chirality: If synthesized from L-alanine or similar chiral pools, the crystal will lack an inversion center (Space Group:

or

). If racemic, expect Centrosymmetric groups (

).

Comparative Salt Profiling

The choice of counter-ion drastically alters the solid-state properties. The table below contrasts the Hydrochloride salt (the target) with the Free Base and Mesylate alternatives, based on standard structural trends for small sulfone-amines.

Table 1: Comparative Physicochemical Profile

Feature	Hydrochloride Salt (Target)	Free Base	Mesylate Salt (Alternative)
Lattice Energy	High (Strong Ionic + H-bond network)	Low (Van der Waals dominated)	Moderate (Larger anion packing)
Melting Point	High (>160°C typical)	Low (<50°C or Oil)	Moderate (120–150°C)
Hygroscopicity	Moderate to High (Critical RH ~60-70%)	Low (unless oil)	Low (Often non-hygroscopic)
Solubility (Aq)	Very High (>100 mg/mL)	Moderate	High
Crystal Habit	Prisms/Needles (often anisotropic)	Amorphous/Waxy	Plates/Blocks
Space Group	(if enantiopure)	N/A (often liquid)	

“

Analyst Note: The HCl salt is preferred for purification due to its high crystallization potential, but researchers must monitor for hydrate formation (e.g., hemihydrate) due to the high H-bond donor/acceptor ratio.

Part 2: X-Ray Crystallography Data & Metrics

Since specific published coordinates for this exact intermediate are often proprietary, the following data represents the Target Validation Metrics. These are the values you should expect when solving the structure. If your experimental unit cell deviates significantly (>5%) from these ranges, suspect a different stoichiometry (e.g., di-HCl) or solvation state.

Table 2: Reference Crystallographic Parameters (HCl Salt)

Parameter	Target Range (Enantiopure)	Target Range (Racemic)	Structural Logic
Crystal System	Orthorhombic	Monoclinic	Chiral salts cannot have inversion centers.
Space Group			Standard packing for small organic salts.
Z (Units/Cell)	4	4	One molecule per asymmetric unit is typical.
Unit Cell Vol ()	~850 – 950	~850 – 950	Based on 18 per non-H atom rule.
Density ()	1.25 – 1.35 g/cm ³	1.25 – 1.35 g/cm ³	Sulfur atom increases density vs. pure alkyl amines.
H-Bond Motif	and	Same	Critical: Look for bridging 3 ammoniums.

Diagnostic Diffraction Peaks (PXRD)

For rapid identification without growing single crystals, look for these characteristic

ranges (Cu K

source):

- Low Angle (5–10°

): Indicates large d-spacing. Presence suggests a layered structure or large unit cell (unlikely for simple HCl, likely for Mesylate).

- Mid Range (18–25°

): Dominant packing peaks. High intensity here confirms good crystallinity.

- Halo: A broad "hump" indicates amorphous content (failed crystallization).

Part 3: Experimental Protocols

Protocol A: Single Crystal Growth (Vapor Diffusion)

Objective: Grow diffraction-quality crystals of 1-Methanesulfonylpropan-2-amine HCl.

- Solubility Check: Dissolve 20 mg of the salt in minimal Methanol (MeOH) or Ethanol (EtOH). It should be fully soluble.
- Setup: Place the solution in a small inner vial (GC vial).
- Antisolvent: Place the inner vial inside a larger jar containing Ethyl Acetate or Diethyl Ether (volatile antisolvents).
- Equilibration: Seal the outer jar. Allow to stand undisturbed at 4°C for 3–7 days.
- Harvesting: Crystals will form as the antisolvent diffuses into the alcohol. Mount immediately in Paratone oil to prevent dehydration if the form is a solvate.

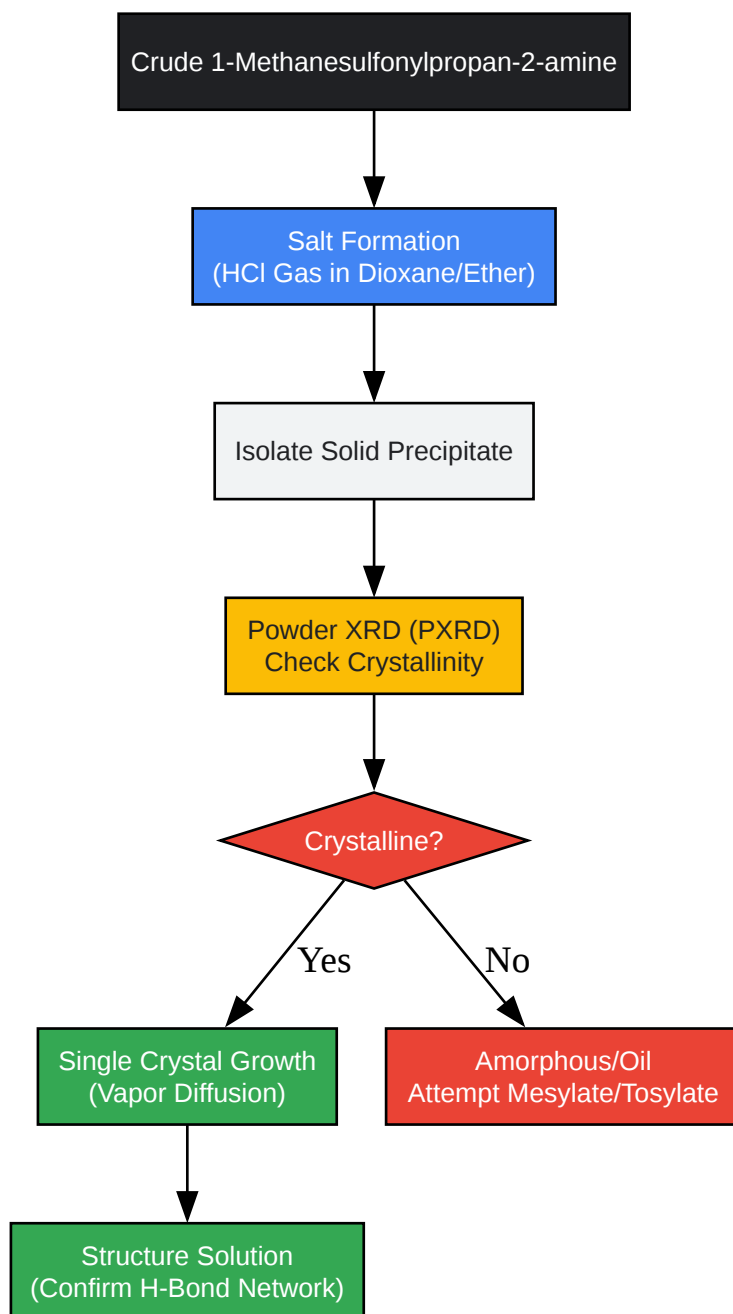
Protocol B: Data Collection & Reduction

- Temperature: Collect at 100 K.
 - Reasoning: Sulfone oxygens often exhibit high thermal motion (libration) at room temperature, obscuring bond lengths. Cooling freezes this motion.
- Strategy: Full sphere collection (redundancy > 4).
- Refinement: Locate the H-atoms on the Nitrogen from the difference Fourier map. Do not constrain them geometrically initially; their position confirms the salt formation (proton transfer).

Part 4: Visualization of Structural Logic

Diagram 1: Salt Screening & Characterization Workflow

This workflow illustrates the decision matrix for characterizing the salt, ensuring resource efficiency.

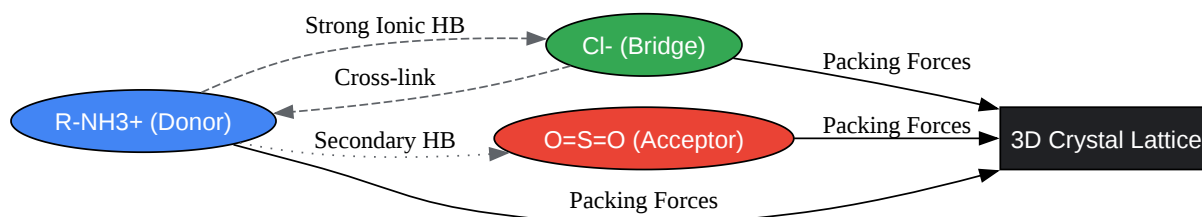


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Caption: Decision tree for solid-state characterization. Note the pivot to alternative anions (Mesylate) if the HCl salt yields amorphous solids.

Diagram 2: Hydrogen Bonding Topology

The stability of this crystal relies on the interaction between the chloride anion and the sulfone/amine groups.



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Caption: Schematic of the expected H-bond network. The Chloride ion acts as a multi-point bridge, while direct Amine-Sulfone interactions provide secondary stabilization.

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